

Lanabecestat: Application Notes and Protocols for In Vitro BACE1 Inhibition

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Compound of Interest

Compound Name: *Lanabecestat*

Cat. No.: *B602830*

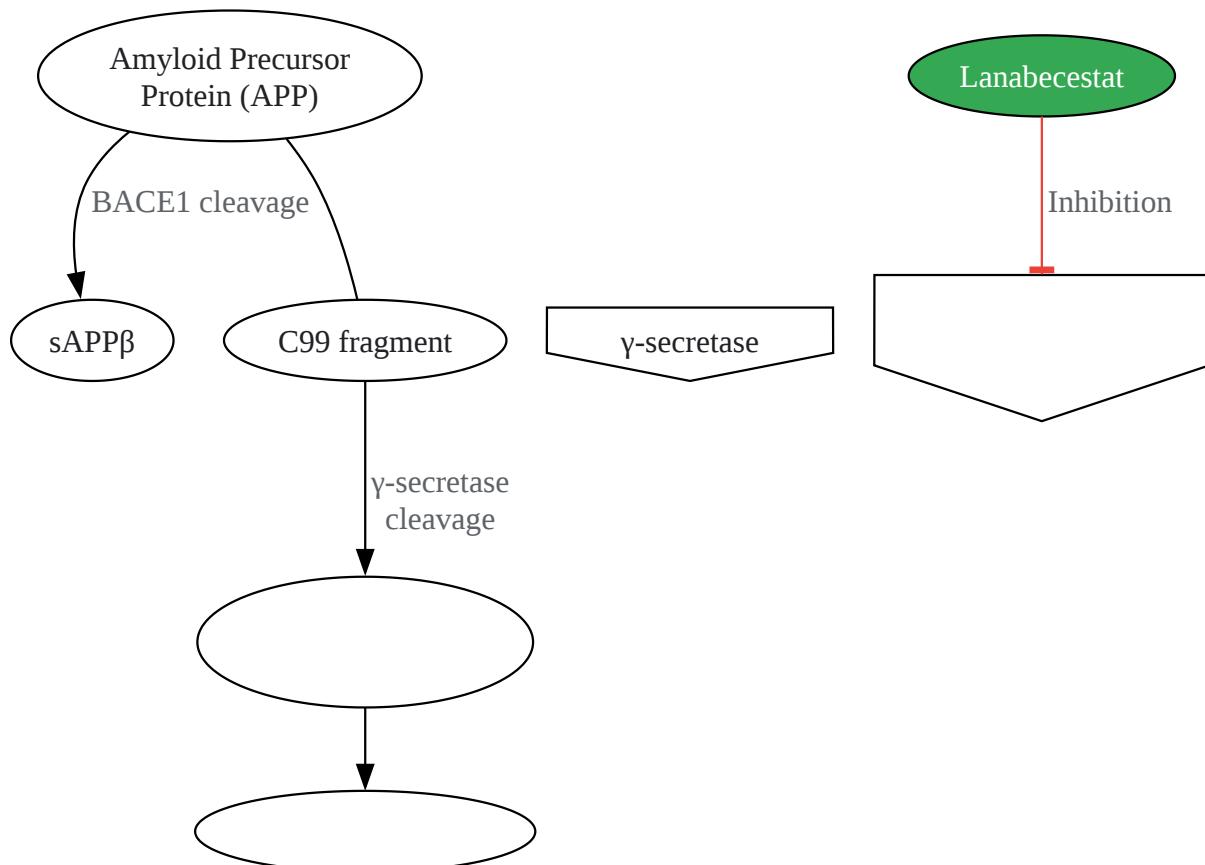
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These application notes provide a comprehensive guide for the formulation and use of **Lanabecestat** (also known as AZD3293 or LY3314814) in in vitro experiments. **Lanabecestat** is a potent, orally active, and brain-permeable inhibitor of the β -site amyloid precursor protein cleaving enzyme 1 (BACE1), a key enzyme in the amyloidogenic pathway implicated in Alzheimer's disease.^{[1][2][3]}

Overview and Mechanism of Action

Lanabecestat inhibits BACE1, the rate-limiting enzyme in the production of amyloid- β (A β) peptides.^{[4][5]} BACE1 cleaves the amyloid precursor protein (APP), initiating a cascade that leads to the formation of A β plaques, a hallmark of Alzheimer's disease.^{[4][5]} By inhibiting BACE1, **Lanabecestat** reduces the levels of A β peptides.^[6]



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